

Personal protective equipment for handling 6-Methylheptan-2-one

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Compound of Interest

Compound Name: 6-Methylheptan-2-one

Cat. No.: B042224

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Essential Safety and Handling Guide for 6-Methylheptan-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **6-Methylheptan-2-one** (CAS No. 928-68-7). Adherence to these procedures is paramount for ensuring laboratory safety and minimizing risks associated with the use of this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

6-Methylheptan-2-one is a combustible liquid that can cause skin and serious eye irritation.^[1] It may also be harmful if swallowed.^[1] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles conforming to EN166 or NIOSH approved standards. A face shield may be required in situations with a higher risk of splashing.[2]	To protect against splashes and vapors that can cause serious eye irritation.[1][2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and impervious protective clothing. Protective boots may be necessary depending on the scale of handling.[2]	To prevent skin contact, which can cause irritation.[1] Gloves must be inspected before use and disposed of properly.[2]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a vapor respirator is recommended. Follow local and national regulations for respirator use.[2]	To prevent inhalation of vapors.

Safe Handling and Storage

Proper handling and storage procedures are crucial to prevent accidents and exposure.

Operational Plan:

- Engineering Controls: Always handle **6-Methylheptan-2-one** in a well-ventilated area.[3] The installation of a closed system or local exhaust is recommended. A safety shower and eye bath should be readily accessible.[2]
- Handling: Avoid contact with skin, eyes, and clothing.[2] Keep away from heat, sparks, open flames, and hot surfaces.[2][4] Use spark-proof tools and explosion-proof equipment.[2][4] Take precautionary measures against static discharge.[2][4]

- Hygiene: Wash hands thoroughly after handling.[5] Do not eat, drink, or smoke in areas where the chemical is handled.

Storage Plan:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][2][3][4]
- Keep away from incompatible materials such as oxidizing agents.[1][2]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[4]

Accidental Release and First Aid Measures

In the event of a spill or exposure, immediate and appropriate action is critical.

Accidental Release Measures:

- Personal Precautions: Use personal protective equipment.[2] Keep people away from and upwind of the spill/leak.[2] Eliminate all ignition sources if it is safe to do so.[2]
- Environmental Precautions: Prevent the product from entering drains.[1][2]
- Containment and Cleaning: For small spills, absorb with an inert material. For large spills, contain the spill by bunding.[2] Collect the spilled material in a suitable, airtight container for disposal.[2]

First Aid Procedures:

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[1][2] If you feel unwell, get medical advice/attention.[2]
- Skin Contact: Remove contaminated clothing immediately.[4] Wash the affected area with plenty of soap and water.[1] If skin irritation or a rash occurs, seek medical advice.[2]
- Eye Contact: Rinse cautiously with water for several minutes.[1][2] Remove contact lenses if present and easy to do. Continue rinsing.[1][2] If eye irritation persists, get medical advice/attention.[2]

- Ingestion: Rinse the mouth.[1][2] Do NOT induce vomiting.[1] If the person feels unwell, seek medical advice.[1][2]

Fire-Fighting and Disposal

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, foam, or carbon dioxide.[1][2] Water may be ineffective as it can scatter and spread the fire.[2]
- Protective Equipment: Firefighters should wear personal protective equipment, including self-contained breathing apparatus.[1][2]

Disposal Plan:

- Dispose of contents and container through a licensed waste management company in accordance with local, regional, and national regulations.[2][6]

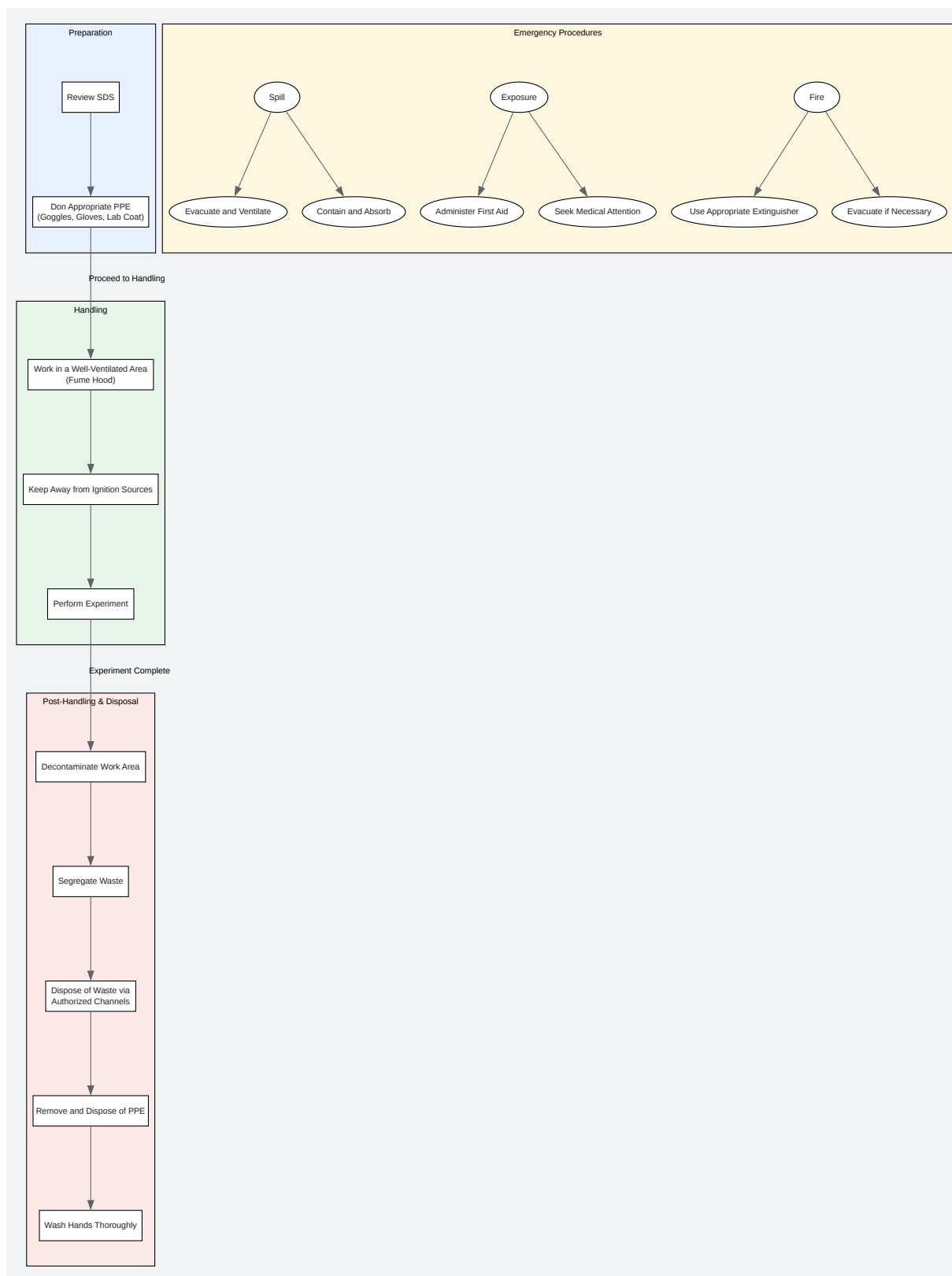
Physical and Chemical Properties

A summary of key quantitative data for **6-Methylheptan-2-one** is provided below for easy reference.

Property	Value
CAS Number	928-68-7[7]
Molecular Formula	C ₈ H ₁₆ O[7]
Molecular Weight	128.21 g/mol [7][8]
Appearance	Colorless liquid[7]
Boiling Point	170-171 °C[7]
Flash Point	44.44 °C (112.00 °F)[9]
Relative Density	0.8151 (20/4 °C)[7]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **6-Methylheptan-2-one**, from preparation to disposal.



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